

Application Notes and Protocols for In Vitro Evaluation of Tbaj-876

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Compound of Interest

Compound Name: *Tbaj-876*

Cat. No.: *B15565333*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the in vitro experimental protocols for the evaluation of **Tbaj-876**, a next-generation diarylquinoline and a potent anti-mycobacterial agent. **Tbaj-876** is a promising drug candidate for the treatment of tuberculosis, including drug-resistant strains.[\[1\]](#)[\[2\]](#)

Mechanism of Action

Tbaj-876 exerts its anti-mycobacterial activity by inhibiting the F1Fo-ATP synthase, an essential enzyme for energy production in Mycobacterium tuberculosis.[\[1\]](#) Unlike its predecessor, bedaquiline (BDQ), **Tbaj-876** targets both the c-ring and the ϵ -subunit of the F-ATP synthase without exhibiting significant protonophore (uncoupler) activity.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This dual-targeting mechanism effectively blocks ATP synthesis, leading to bacterial cell death.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Data Summary

The following tables summarize the key in vitro potency and activity data for **Tbaj-876** and its comparators.

Table 1: Minimum Inhibitory Concentration (MIC) of **Tbaj-876** and Comparators

Compound	Organism	MIC (nM)	MIC (µg/mL)
Tbaj-876	M. tuberculosis H37Rv	125[5][7]	~0.08
Bedaquiline	M. tuberculosis H37Rv	400[5][7]	~0.22
Tbaj-876	M. bovis BCG	7.2[7]	~0.005
Bedaquiline	M. bovis BCG	70[7]	~0.039
Tbaj-876	M. abscessus complex	420 - 530[8]	0.29 - 0.37
Bedaquiline	M. abscessus complex	560 - 760[8]	0.31 - 0.42

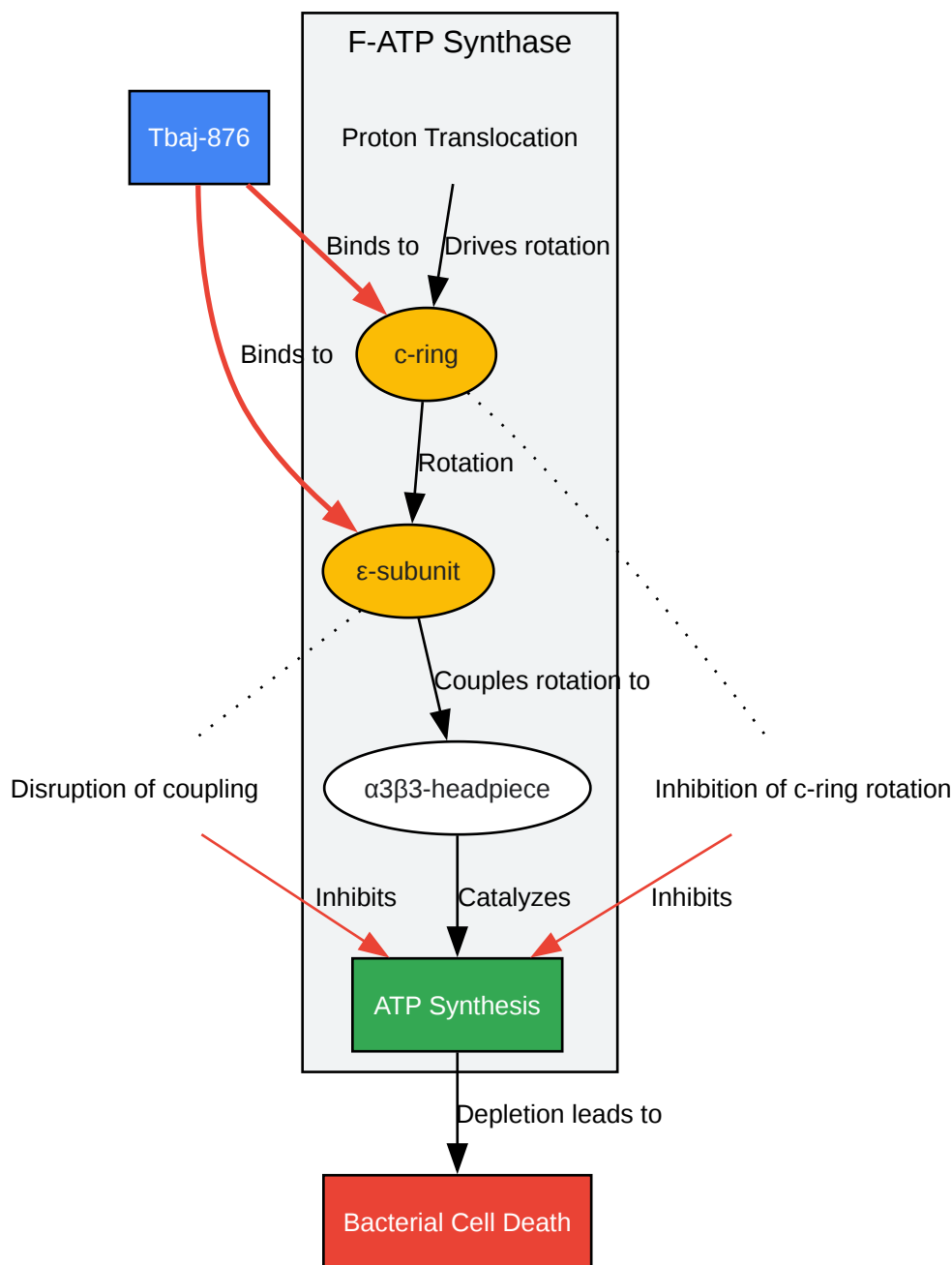
Table 2: F-ATP Synthase Inhibition and Intrabacterial ATP Depletion

Compound	Assay	Organism	IC50 (nM)
Tbaj-876	ATP Synthase Inhibition	M. bovis BCG (inverted membrane vesicles)	0.031 - 0.2[4][9]
Bedaquiline	ATP Synthase Inhibition	M. bovis BCG (inverted membrane vesicles)	5.3[4]
Tbaj-876	Intrabacterial ATP Depletion	M. bovis BCG	0.32 - 0.89[4]
Bedaquiline	Intrabacterial ATP Depletion	M. bovis BCG	9.16[4]

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **Tbaj-876** on the mycobacterial F-ATP synthase.

Tbaj-876 Mechanism of Action on Mycobacterial F-ATP Synthase



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Caption: Mechanism of **Tbaj-876** action on F-ATP synthase.

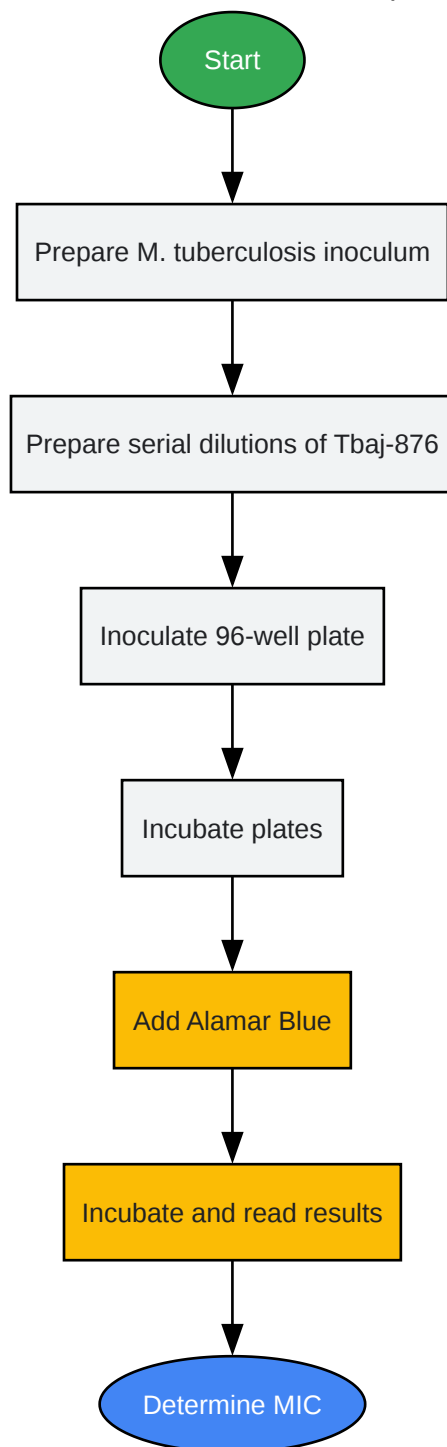
Experimental Protocols

Minimum Inhibitory Concentration (MIC) Determination using Microplate Alamar Blue Assay (MABA)

This protocol determines the lowest concentration of **Tbaj-876** that inhibits the visible growth of *M. tuberculosis*.

Workflow Diagram:

MIC Determination Workflow (MABA)



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Caption: Workflow for MIC determination using MABA.

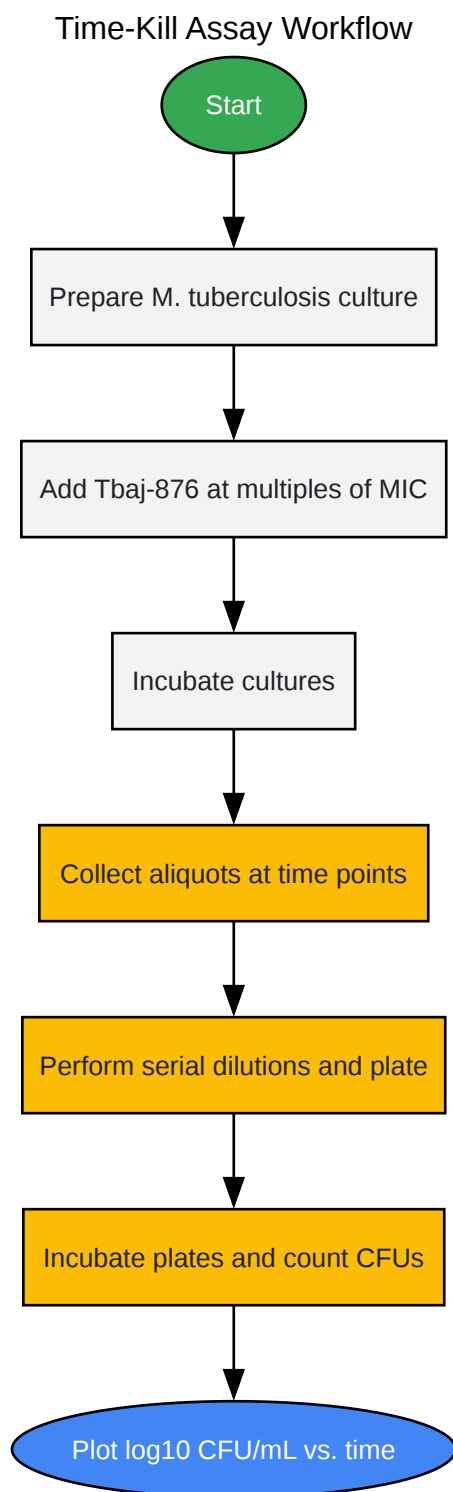
Methodology:

- **Inoculum Preparation:** Culture *M. tuberculosis* H37Rv in Middlebrook 7H9 broth supplemented with 0.2% glycerol, 10% ADC (Albumin-Dextrose-Catalase), and 0.05% Tween 80 to mid-log phase. Adjust the turbidity to a 0.5 McFarland standard. Dilute the suspension 1:20 in fresh 7H9 broth.
- **Drug Dilution:** Prepare a stock solution of **Tbaj-876** in DMSO. Perform two-fold serial dilutions in a 96-well microplate containing 100 µL of 7H9 broth per well. The final concentration of DMSO should not exceed 1% to avoid toxicity.
- **Inoculation:** Add 100 µL of the diluted bacterial suspension to each well, resulting in a final volume of 200 µL. Include drug-free wells as growth controls and wells with media only as sterile controls.
- **Incubation:** Seal the plates and incubate at 37°C for 5-7 days.
- **Alamar Blue Addition:** Add 30 µL of a 1:1 mixture of Alamar Blue reagent and 10% Tween 80 to each well.
- **Reading Results:** Re-incubate the plates for 12-24 hours. A color change from blue to pink indicates bacterial growth. The MIC is the lowest drug concentration that prevents this color change.

Bactericidal Activity Assessment using Time-Kill Assay

This protocol evaluates the bactericidal or bacteriostatic effect of **Tbaj-876** over time.

Workflow Diagram:



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Caption: Workflow for the time-kill assay.

Methodology:

- Culture Preparation: Grow *M. tuberculosis* H37Rv in 7H9 broth to early-log phase. Dilute the culture to approximately 1×10^6 CFU/mL.
- Drug Exposure: Add **Tbaj-876** at concentrations corresponding to 3x, 30x, and 300x the predetermined MIC90.[5][7] Include a drug-free growth control.
- Incubation and Sampling: Incubate the cultures at 37°C. At specified time points (e.g., 0, 3, 7, 14, and 21 days), collect aliquots from each culture.[7]
- CFU Enumeration: Perform 10-fold serial dilutions of the collected aliquots in saline with 0.05% Tween 80. Plate the dilutions on Middlebrook 7H11 agar plates supplemented with OADC.
- Data Analysis: Incubate the plates at 37°C for 3-4 weeks. Count the colonies and calculate the CFU/mL for each time point. Plot the log10 CFU/mL against time to generate the time-kill curves.

F-ATP Synthase Inhibition Assay

This biochemical assay measures the direct inhibitory effect of **Tbaj-876** on ATP synthesis using inverted membrane vesicles.

Methodology:

- Preparation of Inverted Membrane Vesicles (IMVs): Prepare IMVs from *M. bovis* BCG as previously described.[4] This typically involves cell lysis and differential centrifugation to isolate the membrane fraction.
- ATP Synthesis Assay: The assay measures ATP production, which can be quantified using a luciferase-based ATP detection kit.
- Reaction Mixture: In a 96-well plate, combine IMVs, a buffer containing ADP and inorganic phosphate (Pi), and varying concentrations of **Tbaj-876**.
- Initiation and Incubation: Initiate the reaction by adding a substrate for the electron transport chain (e.g., succinate) to generate a proton motive force. Incubate at 37°C for a defined period.

- **ATP Measurement:** Stop the reaction and measure the amount of ATP produced using a luminometer.
- **Data Analysis:** Calculate the percentage of inhibition for each **Tbaj-876** concentration relative to a no-drug control. Determine the IC50 value by plotting the percent inhibition against the log of the drug concentration and fitting the data to a dose-response curve.

Intrabacterial ATP Depletion Assay

This cell-based assay quantifies the reduction of ATP levels within mycobacterial cells upon treatment with **Tbaj-876**.

Methodology:

- **Bacterial Culture:** Grow *M. bovis* BCG to mid-log phase.
- **Drug Treatment:** Expose the bacterial cultures to a range of **Tbaj-876** concentrations for a specified duration (e.g., 24 hours).[\[10\]](#)
- **ATP Extraction:** Lyse the bacterial cells to release the intracellular ATP.
- **ATP Quantification:** Measure the ATP concentration in the lysates using a commercial ATP bioluminescence assay kit.
- **Data Analysis:** Normalize the ATP levels to the number of viable cells (e.g., by measuring optical density or CFU). Calculate the percentage of ATP depletion relative to an untreated control. Determine the IC50 value for ATP depletion.

Assessment of Protonophore (Uncoupler) Activity

This assay determines if **Tbaj-876** disrupts the proton motive force by acting as a protonophore.

Methodology:

- **Effect on Transmembrane pH Gradient in IMVs:**

- Use a pH-sensitive fluorescent probe (e.g., 9-amino-6-chloro-2-methoxyacridine, ACMA) with IMVs.
- Energize the vesicles with a substrate for the electron transport chain.
- Add **Tbaj-876** and monitor the fluorescence quenching. A decrease in quenching indicates a collapse of the pH gradient, characteristic of uncoupler activity.[5]
- Measurement of Intracellular pH:
 - Load mycobacterial cells with a pH-sensitive fluorescent dye.
 - Treat the cells with **Tbaj-876** and monitor the changes in intracellular pH over time using a fluorometer. A rapid increase in intracellular pH suggests protonophore activity.[1]
 - Compare the results with a known protonophore like CCCP (carbonyl cyanide m-chlorophenyl hydrazine) as a positive control and bedaquiline as a comparator.[7]

Disclaimer: These protocols are intended for guidance and may require optimization for specific laboratory conditions and equipment. All work with live *Mycobacterium tuberculosis* must be performed in a Biosafety Level 3 (BSL-3) facility.

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